

1H-Indole-3-thiol synthetic methods efficiency comparison

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Compound Focus: 1H-Indole-3-thiol

CAS No.: 480-94-4

Cat. No.: S772781

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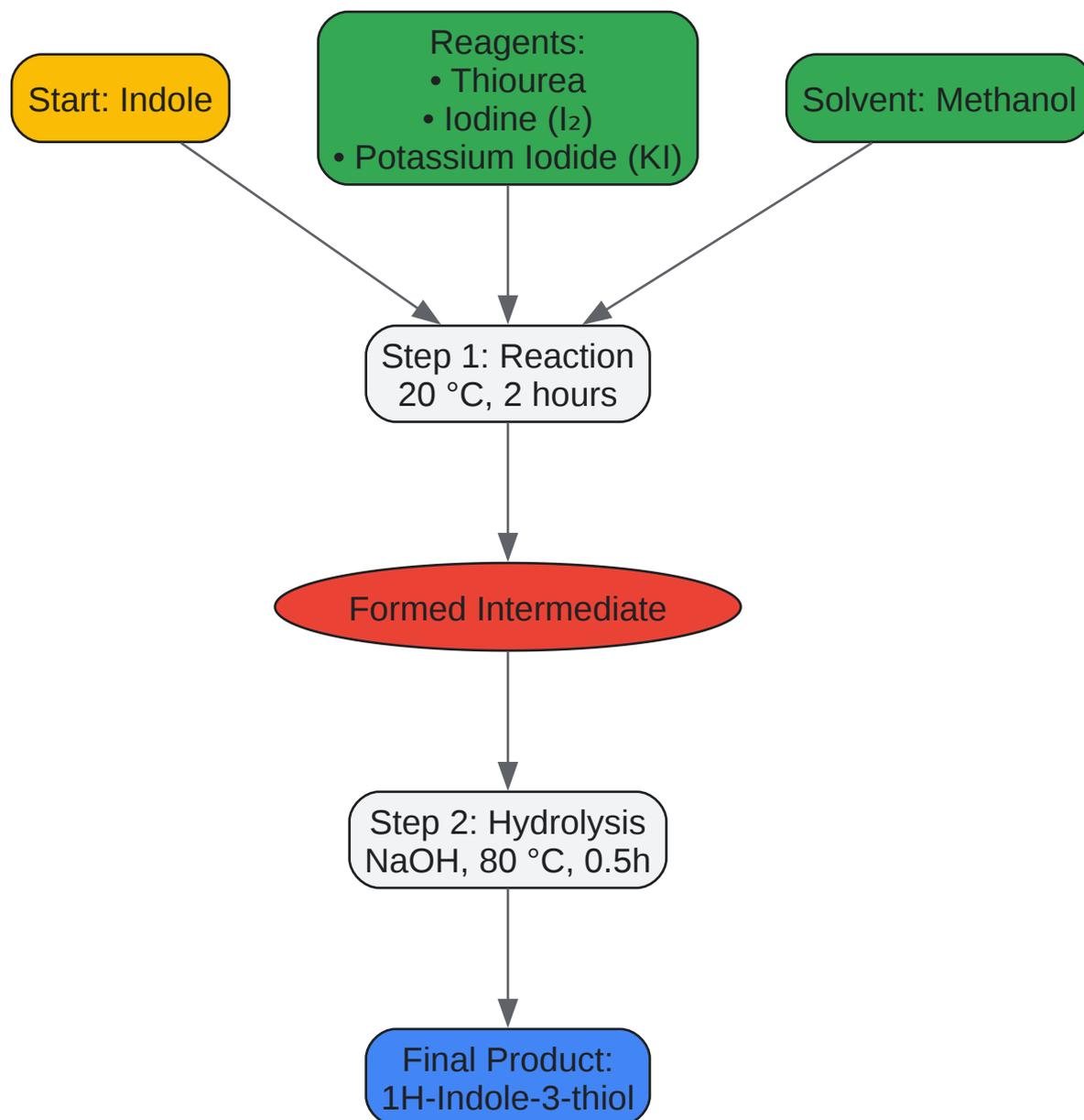
A High-Yielding Synthetic Route

The following method, detailed by LookChem, is reported to provide **89.0% yield** [1].

Synthetic Route [1]:

- **Reagents:** indole, iodine, thiourea, potassium iodide
- **Solvent:** methanol
- **Reaction Conditions:** 20 °C for 2 hours, followed by treatment with sodium hydroxide at 80 °C for 0.5 hours

The general workflow for this one-pot synthesis can be visualized as follows:



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Chemical Property and Sourcing Information

The table below summarizes key data for the compound and its synthesis [1].

Property	Value
CAS Number	480-94-4
Molecular Formula	C ₈ H ₇ NS
Molecular Weight	149.216 g/mol
Melting Point	97-100 °C
Reported Purity	94% - 97%
Reported Yield	89.0%

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References

1. - 1 - H - Indole | lookchem 3 thiol [lookchem.com]

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